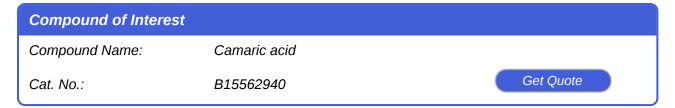


Essential Safety and Handling Guide for p-Coumaric Acid

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This guide provides essential safety, handling, and disposal information for laboratory professionals working with p-Coumaric acid.

Personal Protective Equipment (PPE)

Proper personal protective equipment is critical to ensure safety when handling p-Coumaric acid. The following table summarizes the recommended PPE.



Protection Type	Specification	Purpose
Eye/Face Protection	Safety glasses with side- shields or chemical goggles.[1]	To prevent eye contact and serious eye irritation.[2][3][4][5]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber) tested to EN 374 standard.[1][2][4]	To avoid skin contact and irritation.[2][4][5]
Skin and Body Protection	Protective clothing, such as a lab coat.[1][3]	To prevent skin contact.[1]
Respiratory Protection	Use a dust respirator or a full- face respirator if exposure limits are exceeded or irritation is experienced.[1][3]	To prevent respiratory irritation from dust.[2][4][5]

Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of p-Coumaric acid and ensure a safe laboratory environment.

Procedure	Guideline	Rationale
Handling	Handle in a well-ventilated area.[1][3] Avoid dust formation.[3][6] Do not eat, drink, or smoke when handling.[1] Wash hands thoroughly after handling.[2][4]	To minimize inhalation and exposure.[1]
Storage	Store in a cool, dry, and well-ventilated area in a tightly closed container.[1][3][6] Keep away from incompatible materials such as strong oxidizing agents.[4]	To prevent degradation and hazardous reactions.



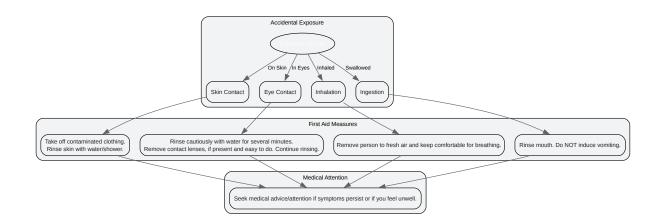
Accidental Release and Disposal

In the event of a spill or for routine disposal, follow these procedures to mitigate risks and protect the environment.

Procedure	Guideline	
Spill Cleanup	For minor spills, clean up immediately using dry procedures to avoid generating dust.[1] For major spills, alert emergency responders.[1] Wear appropriate PPE during cleanup.[1][3] Place spilled material in a sealed container for disposal.[1]	
Disposal	Dispose of contents and container in accordance with local, state, and federal regulations.[1][4] Do not allow the chemical to enter drains or water courses.[3][7]	

Emergency Procedures Workflow

The following diagram outlines the immediate steps to take in case of accidental exposure to p-Coumaric acid.



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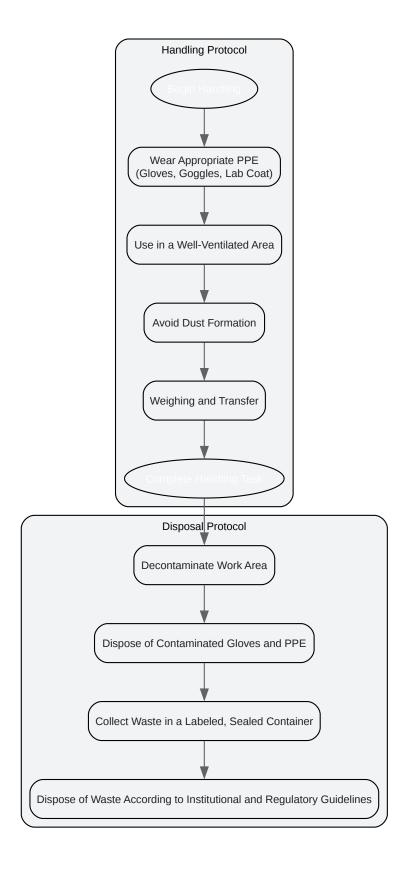


Caption: Emergency first aid procedures for p-Coumaric acid exposure.

Chemical Handling and Disposal Workflow

This diagram illustrates the standard operating procedure for handling and disposing of p-Coumaric acid in a laboratory setting.





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Caption: Standard workflow for handling and disposal of p-Coumaric acid.



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